Basic properties of Edetate Trisodium for laboratory use

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Edetate Trisodium*
CAS No.:	*85715-60-2*
Cat. No.:	*B3030031*

Get Quote

An In-Depth Technical Guide to **Edetate Trisodium** for Laboratory Applications

Authored by a Senior Application Scientist

This guide provides an in-depth exploration of **Edetate Trisodium** (Trisodium EDTA), a cornerstone chelating agent in modern research, diagnostics, development. Moving beyond a simple recitation of facts, we will dissect the fundamental properties, mechanistic actions, and practical applications o versatile molecule. The focus is on providing researchers, scientists, and drug development professionals with the causal understanding needed to le Trisodium EDTA effectively and troubleshoot its application with scientific rigor.

Foundational Understanding: The Role of a Master Chelator

Edetate Trisodium is the trisodium salt of ethylenediaminetetraacetic acid (EDTA).[1][2] At its core, EDTA is a powerful aminopolycarboxylic acid whc the laboratory is almost entirely derived from its potent ability to act as a chelating agent.[3][4] It forms stable, water-soluble complexes with a wide ar divalent and trivalent metal cations, effectively "sequestering" or "capturing" them from solution.[3] This sequestration prevents the metal ions from pa unwanted chemical reactions that could otherwise degrade samples, inhibit enzymatic processes, or compromise the stability of a formulation.[2]

In its anionic form, the EDTA molecule is a hexadentate ligand, meaning it has six points of attachment (four carboxylate groups and two nitrogen ato bind to a single metal ion.[5] This allows it to wrap around the metal ion in a stable, cage-like structure, a process aptly named chelation (from the Gre meaning claw). It is this robust, multi-point binding that makes EDTA and its salts such indispensable tools for controlling the activity of metal ions in c biological and chemical systems.

Core Properties and Technical Specifications

For laboratory use, understanding the fundamental properties of the specific salt is critical for accurate solution preparation and application.

Property	Specification	Source(s)
Chemical Name	Trisodium Ethylenediaminetetraacetate	[1]
Synonyms	Trisodium Edetate, EDTA Trisodium Salt	[6][7]
CAS Number	150-38-9	[1]
Molecular Formula	$C_{10}H_{13}N_2Na_3O_8$	[1]
Appearance	White crystalline powder	[1]
Solubility	Highly soluble in water. Insoluble in DMSO.	[1][7][8]
Stability	Stable under normal temperatures and pressures.	[1]

The Mechanism of Chelation: A Deeper Dive

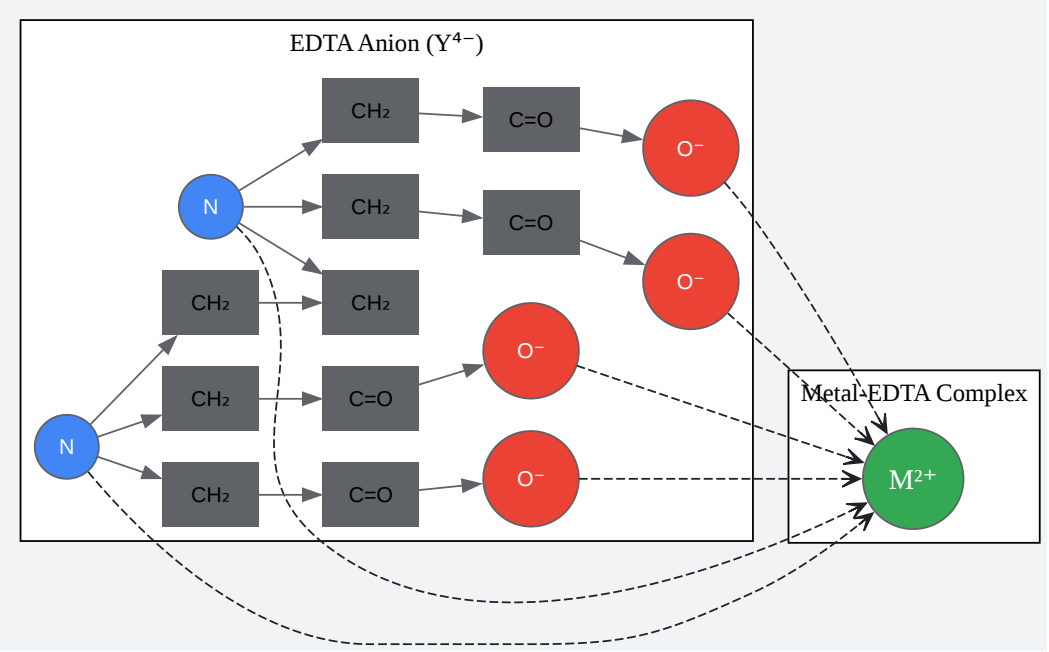
© 2026 BenchChem. All rights reserved.

The efficacy of **Edetate Trisodium** is governed by the principles of coordination chemistry. The stability of the metal-EDTA complex is paramount and influenced by several factors, most notably the specific metal ion and the pH of the solution. The stability of these complexes is quantified by the form constant (Kf), with higher values indicating a more stable complex.

This differential affinity is a key experimental lever. For instance, EDTA's affinity for disruptive heavy metal ions like Pb^{2+} is many orders of magnitude for Mg^{2+}.[9] This allows for the strategic use of EDTA at low concentrations to scavenge contaminating heavy metals without significantly depleting the Mg^{2+} required by enzymes like DNA polymerase.[9]

Visualizing the Chelation Process

The following diagram illustrates how the hexadentate EDTA molecule coordinates with a central metal ion (M^{2+}).



Click to download full resolution via product page

EDTA forms a stable octahedral complex with a metal ion.

Metal Ion Stability Constants with EDTA

The logarithm of the formation constant (log Kf) provides a convenient way to compare the binding affinity of EDTA for different metal ions.

Metal Ion	log Kf (at 25°C, Ionic Strength 0.1 M)	Source(s)
Ca^{2+}	10.6	[10]
Mg^{2+}	8.8	[10]
Mn^{2+}	13.8	[10]
Co^{2+}	16.3	[10][11]
Zn^{2+}	16.5	[10][11]
Ni^{2+}	18.5	[10][11]
Cu^{2+}	18.7	[10][11]
Fe^{3+}	25.1	[10]
Pb^{2+}	17.9	[10]

© 2026 BenchChem. All rights reserved.

Note: These are absolute stability constants. Conditional stability constants, which account for pH, are often more relevant for specific experimental c [12]

Key Laboratory Applications & Field-Proven Insights

A. Molecular Biology: Guardian of Genetic Material

In molecular biology, the primary threat to the integrity of DNA and RNA is the presence of nucleases (DNases and RNases). Many of these enzymes dependent, requiring divalent cations like Mg^{2+} or Ca^{2+} as cofactors for their activity.[3][13]

- Expertise & Causality: The addition of EDTA to buffers for nucleic acid extraction and storage is a deliberate strategy to inactivate these nucleases. chelating the available divalent cations, EDTA effectively removes the essential cofactors, rendering the nucleases inactive and thus protecting the acids from degradation.[3][15] This is a critical, self-validating step in any workflow involving nucleic acid isolation.

Workflow: EDTA in Nucleic Acid Protection.

- The PCR Paradox: Polymerase Chain Reaction (PCR) presents a classic scenario of EDTA's dual nature. DNA polymerases, such as Taq, are criti dependent on Mg^{2+} for their activity.[13][16] Therefore, high concentrations of EDTA in a PCR mix can sequester this Mg^{2+} and inhibit the reaction.[However, trace amounts of other inhibitory divalent cations can contaminate samples and also hinder PCR.
  - Field Insight: The key is balance. DNA templates are often stored in TE buffer (Tris-EDTA). When adding this template to a PCR master mix, the concentration is typically very low (<<1 mM) and is far exceeded by the concentration of $MgCl_2$ in the PCR buffer.[9] This low level of EDTA is ins inhibit the polymerase but can be enough to chelate contaminating ions that have a higher affinity for EDTA than Mg^{2+}, thereby improving reactio [9]

B. Cell Biology: Enabling Single-Cell Suspensions

- Expertise & Causality: In cell culture, adherent cells are attached to the culture vessel and to each other via cell adhesion molecules, many of whic calcium and magnesium ions.[18] The standard reagent for detaching these cells is a combination of Trypsin and EDTA. Trypsin is a protease that proteins involved in cell adhesion. EDTA's role is to chelate the Ca^{2+} and Mg^{2+} ions in the culture medium, which weakens these cell-cell and cell-n interactions.[18] This makes the cells more susceptible to the action of trypsin, allowing for efficient and gentle dissociation into a single-cell susper minimal mechanical force.[18]

C. Hematology: The Anticoagulant Standard

- Expertise & Causality: The blood coagulation cascade is a series of enzymatic reactions that are critically dependent on calcium ions (Ca^{2+}) as a c [20] Edetate salts (Trisodium, Dipotassium, or Tripotassium) are used as anticoagulants in blood collection tubes (typically with lavender or purple t hematological testing.[15][20] Upon collection, the EDTA immediately chelates the calcium ions in the blood plasma, effectively halting the coagulat and preserving the blood in a fluid state.[19][20] This is essential for accurate complete blood counts (CBCs) as it preserves the morphology of bloc

D. Drug Development & Formulation

- Expertise & Causality: In pharmaceutical formulations, trace metal ions can catalyze oxidative degradation of active pharmaceutical ingredients (AP reducing shelf-life and efficacy.[21] **Edetate Trisodium** is used as a stabilizer and preservative.[2][22] By sequestering these catalytic metal ions, it degradation, maintains product clarity, protects fragrance compounds, and prevents rancidity.[2] This enhances the stability and extends the shelf-l injectable solutions, ophthalmic products, and topical creams.[21]

Practical Methodologies: Protocols for the Modern Lab

Protocol 1: Preparation of a 0.5 M EDTA Stock Solution (pH 8.0)

This is the most common stock solution prepared in molecular biology labs. The insolubility of the free acid form of EDTA in water at neutral pH is a cr consideration. Raising the pH to ~8.0 is required to fully dissolve the EDTA salt.[18][23]

Materials:

- Disodium EDTA dihydrate (FW: 372.24 g/mol) or a suitable Trisodium salt.

© 2026 BenchChem. All rights reserved.

- High-purity, nuclease-free water.
- Sodium hydroxide (NaOH) pellets or a concentrated solution (e.g., 10 M).
- Calibrated pH meter.
- Magnetic stirrer and stir bar.
- Graduated cylinder and beaker.
- Autoclave.

Step-by-Step Methodology:

- Initial Setup: In a beaker, add 800 mL of high-purity water.[23] Place a magnetic stir bar in the beaker and set it on a magnetic stirrer.
- Add EDTA Salt: Weigh out the appropriate amount of EDTA salt for your final volume (e.g., 186.1 g of Disodium EDTA dihydrate for 1 L of 0.5 M sol the powder to the water while it is stirring. The solution will be cloudy and acidic.
- pH Adjustment: Begin slowly adding NaOH.[18][24] You can use pellets or a concentrated NaOH solution. Monitor the pH of the solution continuous calibrated pH meter.
- Dissolution: As the pH approaches 8.0, the EDTA powder will completely dissolve, and the solution will become clear.[23][24] Be patient, as this cai time. Add NaOH cautiously to avoid overshooting the target pH.
- Final Volume Adjustment: Once the EDTA is fully dissolved and the pH is stable at 8.0, transfer the solution to a 1 L graduated cylinder. Add high-pu to reach the final volume of 1 L.
- Sterilization: For molecular biology applications, sterilize the 0.5 M EDTA solution by autoclaving.
- Storage: Store the solution at room temperature or 4°C.[23]

Protocol 2: Use as an Anticoagulant for Whole Blood

Materials:

- Sterile blood collection tubes.
- Trisodium EDTA or Dipotassium EDTA.
- Whole blood sample.

Step-by-Step Methodology:

- Tube Preparation: Commercial vacuum blood collection tubes for hematology are pre-prepared with a coating of EDTA on the interior wall. The anti typically sprayed onto the inner surface and dried.
- Blood Collection: Draw the blood sample directly into the evacuated tube. The vacuum ensures the correct volume of blood is drawn for the amoun anticoagulant present.
- Mixing: Immediately after collection, gently invert the tube 8-10 times to ensure thorough mixing of the blood with the EDTA to prevent micro-clot fo not shake vigorously, as this can cause hemolysis.
- Storage and Analysis: The sample is now anticoagulated and ready for hematological analysis. For optimal results, tests should be performed withi

Safety, Handling, and Storage

As a laboratory chemical, **Edetate Trisodium** requires proper handling to ensure safety.

© 2026 BenchChem. All rights reserved.

- Personal Protective Equipment (PPE): Always wear safety glasses, gloves, and a lab coat when handling the powder or concentrated solutions.[6][
- Handling: Avoid generating dust when working with the powder.[1] Use in a well-ventilated area.[26] Avoid ingestion, inhalation, and contact with ey [6] Wash hands thoroughly after handling.[26]
- First Aid:
  - Eyes: In case of contact, immediately rinse with plenty of water for at least 15 minutes, also under the eyelids, and seek medical attention.[6][25]
  - Skin: Wash off immediately with plenty of water.[27]
  - Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.[6]
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container.[6][26] **Edetate Trisodium** is hygroscopic and can be unstable when moisture.
- Incompatibilities: Avoid strong oxidizing agents and contact with metals like aluminum, zinc, copper, and nickel, as flammable hydrogen gas may be [26][27]

Conclusion

Edetate Trisodium is far more than a simple reagent; it is a fundamental tool for exercising precise control over metallic cations in a vast range of lab settings. Its utility stems from the predictable and powerful principles of chelation chemistry. By understanding the causality behind its function—from nucleases and preventing blood coagulation to stabilizing pharmaceutical products—researchers can harness its properties to ensure the integrity, va success of their experimental work.

References

- Benchchem. (n.d.). Application Notes: The Use of Trisodium HEDTA in Molecular Biology Buffers.
- Ataman Kimya. (n.d.). TRISODIUM EDTA.
- Desheng. (n.d.). Tripotassium Edta Used as a Specialized Anticoagulant for Blood Vessel Collection.
- BOC Sciences. (2024, September 2). Application of EDTA in experimental research and molecular biology.
- MedChemExpress. (n.d.). Ethylenediaminetetraacetic acid trisodium salt (EDTA trisodium salt).
- Selleck Chemicals. (n.d.). **Edetate Trisodium**.
- Fisher Scientific. (n.d.). SAFETY DATA SHEET.
- Biocompare. (n.d.). EDTA.
- Sharebiology. (n.d.). Preparation of EDTA solution.
- SBS Genetech. (2024, February 19). A Comprehensive Guide to Understanding Influences on PCR Reactions.
- Chem-Impex. (n.d.). Ethylenediaminetetraacetic acid trisodium salt hydrate.
- Alliance Chemical. (n.d.). Trisodium EDTA - 9 Sizes Available | Salts.
- Wikipedia. (n.d.). Ethylenediaminetetraacetic acid.
- Santa Cruz Biotechnology. (n.d.). Ethylenediaminetetraacetic acid trisodium salt hydrate - Safety Data Sheet.
- Academic Journals. (2007, February 5). Influence of EDTA and magnesium on DNA extraction from blood samples and specificity of polymerase ch reaction.
- Farmadria D.O.O. (2024, April 3). EDTA Tetrasodium - SAFETY DATA SHEET.
- Fisher Scientific. (2009, September 26). SAFETY DATA SHEET - Ethylenediaminetetraacetic acid, trisodium salt hydrate.
- CJ Chemicals. (n.d.). Trisodium EDTA.
- Fisher Scientific. (2009, September 26). SAFETY DATA SHEET - Glycine, N,N'-1,2-ethanediylbis[N-(carboxymethyl)-, trisodium salt, hydrate. Retrie https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEIHtkx3ITdetp2qH-09y4Bj7ne3h-PL0Bl2R1HriikBp9HyCKSbXEwTcqwWhASs0wwT5r6a3P4eKlXUqiswYJh8uBGKbQr0YggT3NMEbMAWs_zh8VCbC7W6i4zmRTsutxEuskSrMiAcF wc9GJc9UnlIJjBOsHDpsBvoUQi1lCUbp8ev3w1-lnZg3k-O0uM5D1wM16Qvh46vGmXlc5VFdqcmj1rWOsWIz7ujgLq_jgeFWycaSBrZK-6Fipsguv_R
- Lesielle. (n.d.). Trisodium EDTA.
- Pharmaguddu. (2023, November 2). 0.05 M EDTA Solution Preparation and Standardization.
- EDTA Chelation Therapy. (2018, October 12). Pharmacology of EDTA.
- PubMed Central. (n.d.). Beyond Chelation: EDTA Tightly Binds Taq DNA Polymerase, MutT and dUTPase and Directly Inhibits dNTPase Activity.
- PubMed. (2014, July). Determination of conditional stability constants for some divalent transition metal ion-EDTA complexes by electrospray ioniza spectrometry.
- ResearchGate. (2021, May 5). How do you make EDTA solution?

© 2026 BenchChem. All rights reserved.

- GoldBio. (n.d.). EDTA Disodium, dihydrate.
- AAT Bioquest. (2026, January 1). EDTA Solution Preparation and Recipe.
- PharmaCompass.com. (n.d.). **Edetate Trisodium** | Drug Information, Uses, Side Effects, Chemistry.
- Google Sites. (n.d.). Chempendix - Formation Constants for metal-EDTA Complexes.
- Patsnap Synapse. (2024, July 17). What is the mechanism of Disodium edetate?
- Physical Chemistry Chemical Physics. (2022, April 1). The solution structures and relative stability constants of lanthanide-EDTA complexes predic computation.
- ResearchGate. (2016, July 28). Why isn't it counter-intuitive to include EDTA and MgCl2 in the same PCR mix?
- TargetMol. (n.d.). Ethylenediaminetetraacetic acid trisodium salt.
- ResearchGate. (n.d.). Conditional stability constants of metal-EDTA complexes data from Tingborn and Wannirien 1979.
- Exploring the Benefits and Mechanisms of Chelation Therapy with EDTA. (2023, September 21).
- EDTA Tubes. (2024, December 17). EDTA Anticoagulant: Principles and Applications Explained.
- Chemignition. (2025, July 1). Disodium EDTA Uses in Pharmaceuticals | Benefits & Applications.
- ResearchGate. (2018, June 27). What is the difference in using any of three anticoagulants - EDTA, disodium EDTA, dipotassium EDTA?
- Seamaty. (2022, February 25). The Effect of Edta Anticoagulant on Biochemical Tests.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. alliancechemical.com [alliancechemical.com]
- 2. lesielle.com [lesielle.com]
- 3. Application of EDTA in experimental research and molecular biology [bocsci.com]
- 4. What is the mechanism of Disodium edetate? [synapse.patsnap.com]
- 5. EDTA Chelation Therapy - [urbaniv.com]
- 6. fishersci.dk [fishersci.dk]
- 7. Ethylenediaminetetraacetic acid trisodium salt | TargetMol [targetmol.com]
- 8. selleckchem.com [selleckchem.com]
- 9. researchgate.net [researchgate.net]
- 10. Chempendix - Formation Constants for metal-EDTA Complexes [sites.google.com]
- 11. Determination of conditional stability constants for some divalent transition metal ion-EDTA complexes by electrospray ionization mass spectror PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. benchchem.com [benchchem.com]
- 14. biocompare.com [biocompare.com]
- 15. Ethylenediaminetetraacetic acid - Wikipedia [en.wikipedia.org]
- 16. A Comprehensive Guide to Understanding Influences on PC... [sbsgenetech.com]
- 17. academicjournals.org [academicjournals.org]
- 18. Preparation of EDTA solution - Sharebiology [sharebiology.com]
- 19. edtatube.com [edtatube.com]
- 20. The Effect of Edta Anticoagulant on Biochemical Tests [en.seamaty.com]
- 21. chemignition.com [chemignition.com]
- 22. chemimpex.com [chemimpex.com]
- 23. EDTA Solution Preparation and Recipe | AAT Bioquest [aatbio.com]
- 24. researchgate.net [researchgate.net]

© 2026 BenchChem. All rights reserved.

- 25. assets.thermofisher.cn [assets.thermofisher.cn]
- 26. datasheets.scbt.com [datasheets.scbt.com]
- 27. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Basic properties of Edetate Trisodium for laboratory use]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3030031/docs#basic-properties-of-edetate-trisodium-for-laboratory-use]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific e setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check